

Safety and handling of Azido-PEG6-PFP ester in the lab

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Compound of Interest

Compound Name: Azido-PEG6-PFP ester

Cat. No.: B605877

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An In-depth Technical Guide to the Safe Handling and Application of **Azido-PEG6-PFP Ester** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols, handling procedures, and experimental guidelines for the effective use of **Azido-PEG6-PFP ester** in a laboratory setting. The information is intended to support researchers in drug development, bioconjugation, and proteomics.

Chemical and Physical Properties

Azido-PEG6-PFP ester is a bifunctional linker molecule widely utilized in bioconjugation and proteomics. It features a terminal azide group for "click chemistry" reactions and a pentafluorophenyl (PFP) ester for amine conjugation. The hexaethylene glycol (PEG6) spacer enhances solubility and reduces steric hindrance.

Property	Value
Chemical Name	perfluorophenyl 1-azido-3,6,9,12,15,18-hexaoxahenicosan-21-oate
CAS Number	1818294-47-1
Molecular Formula	C ₂₁ H ₂₈ F ₅ N ₃ O ₈
Molecular Weight	545.45 g/mol
Appearance	Colorless liquid
Purity	Typically ≥95%

Safety and Hazard Information

It is imperative to handle **Azido-PEG6-PFP ester** with care, adhering to standard laboratory safety practices. The following table summarizes the known hazard and precautionary statements.

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	H302: Harmful if swallowed[1]	P264, P270, P301+P312, P330, P501
Skin Corrosion/Irritation	H315: Causes skin irritation[1]	P264, P280, P302+P352, P332+P313, P362
Eye Damage/Irritation	H319: Causes serious eye irritation[1]	P264, P280, P305+P351+P338, P337+P313
Respiratory Irritation	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

First Aid Measures:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and reactivity of **Azido-PEG6-PFP ester**.

Parameter	Recommendation
Storage Temperature	-20°C
Storage Conditions	Keep in a dark place under an inert atmosphere. The compound is moisture-sensitive.
Handling	Equilibrate the vial to room temperature before opening to prevent moisture condensation. Use in a well-ventilated area.
Solubility	Soluble in organic solvents such as dimethylsulfoxide (DMSO) and dimethylformamide (DMF).

Experimental Protocols

The following is a general protocol for the conjugation of **Azido-PEG6-PFP ester** to a protein. Optimization may be required for specific applications.

Materials:

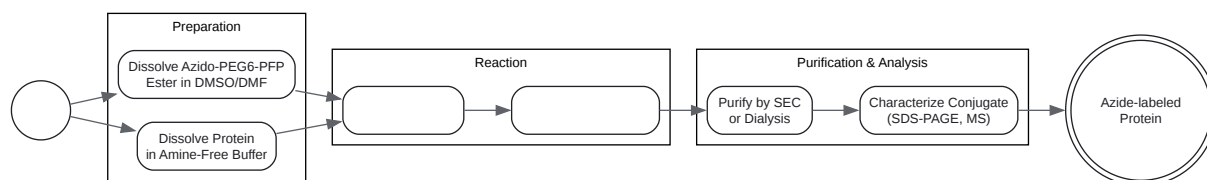
- **Azido-PEG6-PFP ester**
- Protein or other amine-containing biomolecule

- Amine-free buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.2-8.0)
- Anhydrous DMSO or DMF
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column or dialysis equipment for purification

Procedure:

- Prepare Protein Solution: Dissolve the protein in the amine-free buffer at a concentration of 1-10 mg/mL.
- Prepare **Azido-PEG6-PFP Ester** Solution: Immediately before use, dissolve the **Azido-PEG6-PFP ester** in DMSO or DMF to a stock concentration of 10-100 mM. Do not prepare stock solutions for long-term storage as the PFP ester is susceptible to hydrolysis.
- Conjugation Reaction:
 - Add a 10- to 20-fold molar excess of the **Azido-PEG6-PFP ester** solution to the protein solution. The final volume of the organic solvent should not exceed 10% of the total reaction volume.
 - Incubate the reaction at room temperature for 30-60 minutes or on ice for 2 hours. The optimal reaction time may vary depending on the protein and desired degree of labeling.
- Quenching: Add the quenching buffer to a final concentration of 20-50 mM and incubate for 15-30 minutes at room temperature to stop the reaction.
- Purification: Remove excess reagent and byproducts by size-exclusion chromatography (e.g., a desalting column) or dialysis against an appropriate buffer.
- Characterization: The resulting conjugate can be characterized by methods such as SDS-PAGE, mass spectrometry, or HPLC to determine the degree of labeling. The azide-functionalized protein is now ready for subsequent "click chemistry" reactions.

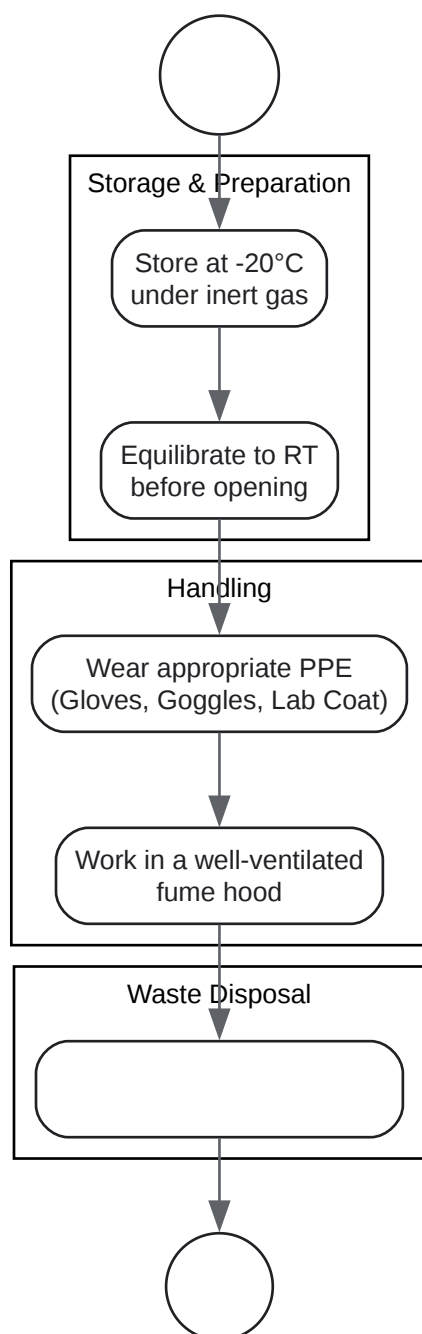
Visualizations



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Caption: Workflow for protein conjugation with **Azido-PEG6-PFP ester**.

Safety Handling Workflow



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Caption: Recommended safety workflow for handling **Azido-PEG6-PFP ester**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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